

# Noralfentanil biosynthesis and endogenous formation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Noralfentanil

CAS No.: 61086-18-8

Cat. No.: S581601

[Get Quote](#)

## Chemical Identity of Noralfentanil

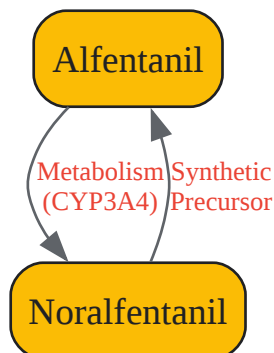
The table below summarizes the available basic chemical information for **noralfentanil**:

Property	Description
Role	Metabolite and synthetic precursor of alfentanil [1] [2].
IUPAC Name	Information not available in search results.
Chemical Formula	$C_{16}H_{24}N_2O$ [3].
CAS Number	Information not available in search results.
Endogenous Formation	No evidence found; identified as a synthetic compound [2].

## Noralfentanil as a Synthetic Precursor

International controlled substance lists now include **noralfentanil** due to its role in illicit drug manufacturing [2]. It is one of several precursors used in various synthesis routes for fentanyl-type opioids.

The following diagram illustrates the conceptual relationship between alfentanil and its metabolite **noralfentanil**, and **noralfentanil**'s role as a synthetic precursor:



[Click to download full resolution via product page](#)

## Insights for Research and Development

For researchers in drug development and forensic toxicology, understanding the metabolism of parent drugs and the properties of their precursors is crucial.

- **Metabolic Pathway of Alfentanil:** Alfentanil is primarily metabolized by the **CYP3A4** enzyme [4] [5]. **Noralfentanil** is formed through **N-dealkylation**, a common metabolic reaction for fentanyl analogs [6].
- **General Metabolic Pathways for Fentanyl Analogs:** The major metabolic pathways for fentanyl and its analogs include [6]:
  - **Hydrolysis** (amides, esters)
  - **Oxidation** (hydroxylation, N-dealkylation)
  - **Conjugation** (glucuronidation, sulfation)

## Suggested Experimental Approaches

While specific protocols for **noralfentanil** were not found, established methods for studying similar compounds can be applied:

- **In Vitro Metabolism Studies:** Use **human liver microsomes** or **hepatocytes** to investigate the metabolism of alfentanil and confirm **noralfentanil** as a metabolite [6].
- **Analytical Identification and Quantification:** Employ **LC-HRMS/MS** for high-sensitivity detection and structural characterization of **noralfentanil** and other metabolites in biological samples [6] [7].

- **Toxicological Activity Screening:** Assess the potential opioid receptor activity of **noralfentanil** using **cell-based assays** (e.g., measuring cAMP inhibition or  $\beta$ -arrestin recruitment) expressing the human  $\mu$ -opioid receptor [6].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Fentanyl-related compounds and derivatives: current status ... [pmc.ncbi.nlm.nih.gov]
2. Three precursors of the most common synthesis routes ... [unodc.org]
3. | C16H24N2O2 | CID 162172 - PubChem Noralfentanil [pubchem.ncbi.nlm.nih.gov]
4. Structural perspectives of the CYP3A family and their small ... [sciencedirect.com]
5. The Rise of Fentanyl: Molecular Aspects and Forensic ... [mdpi.com]
6. Metabolic Pathways and Potencies of New Fentanyl Analogs [frontiersin.org]
7. Non-fentanyl-derived synthetic opioids emerging during ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Noralfentanil biosynthesis and endogenous formation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b581601#noralfentanil-biosynthesis-and-endogenous-formation>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)